

In-Depth Technical Guide: Vinyl Isocyanate

Health and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vinyl isocyanate*

Cat. No.: B1607408

[Get Quote](#)

This technical guide provides a comprehensive overview of the health and safety data for **vinyl isocyanate**, designed for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and toxicological resources to ensure a thorough understanding of the hazards and safe handling procedures associated with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **vinyl isocyanate** is presented in the table below. This data is essential for understanding its behavior and potential for exposure under various laboratory conditions.

Property	Value
CAS Number	3555-94-0
Molecular Formula	C ₃ H ₃ NO
Molecular Weight	69.06 g/mol
Boiling Point	39-40 °C
Density	0.938 g/mL at 25 °C
Flash Point	4 °C

Hazard Identification and GHS Classification

Vinyl isocyanate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A detailed breakdown of its hazard classification is provided below, highlighting the significant risks associated with its handling and use.^[1]

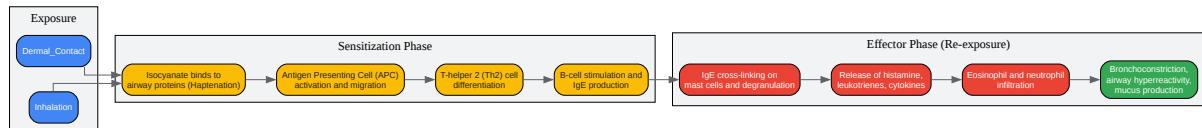
Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Acute Toxicity (Oral)	3	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Respiratory or Skin Sensitisation	1	H317: May cause an allergic skin reaction.
Respiratory or Skin Sensitisation	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Acute Toxicity (Inhalation)	1	H330: Fatal if inhaled.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

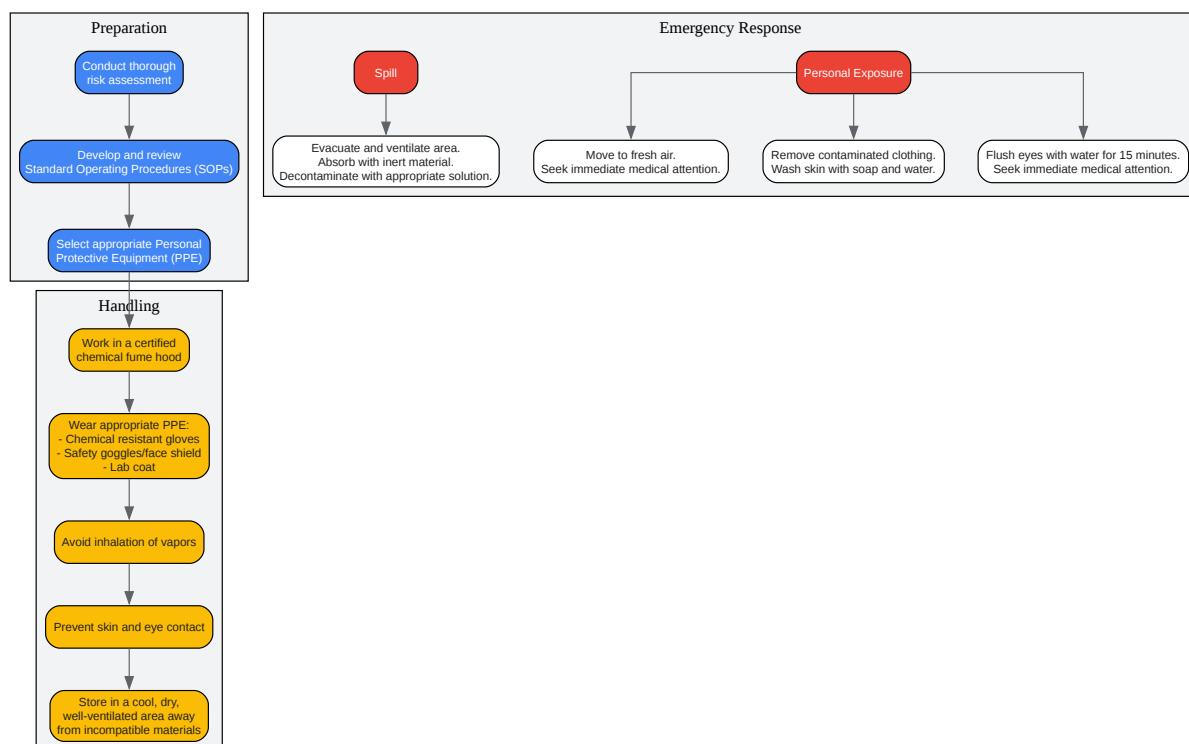
Toxicological Information

While specific LD50 and LC50 values for **vinyl isocyanate** are not readily available in the searched literature, the GHS classification of "Acute Toxicity (Oral) Category 3," "Acute Toxicity (Dermal) Category 4," and "Acute Toxicity (Inhalation) Category 1" indicates a high degree of toxicity.^[1] Isocyanates as a class are well-documented for their potent sensitizing effects on the respiratory system and skin.^[2]

Isocyanate-Induced Asthma: A Mechanistic Overview

Exposure to isocyanates can lead to occupational asthma, a serious and potentially irreversible respiratory condition.^[2] The underlying mechanism involves an immunological response to the isocyanate, which acts as a hapten, binding to endogenous proteins to form immunogenic adducts. This process can lead to the development of specific IgE antibodies and a T-helper 2 (Th2) inflammatory response in the airways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. Isocyanates - Overview | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Vinyl Isocyanate Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1607408#vinyl-isocyanate-health-and-safety-data-sheet\]](https://www.benchchem.com/product/b1607408#vinyl-isocyanate-health-and-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com